

# Essential Safety and Operational Guide for Handling 1,2-Dibromoethyltrichlorosilane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Dibromoethyltrichlorosilane

Cat. No.: B1581137

[Get Quote](#)

Disclaimer: This document provides essential safety and logistical information for handling **1,2-Dibromoethyltrichlorosilane** based on available data for similar chemical compounds. A specific Safety Data Sheet (SDS) for **1,2-Dibromoethyltrichlorosilane** (CAS 4170-50-7) must be obtained and thoroughly reviewed before any handling, storage, or disposal of this substance. The information presented here is intended to supplement, not replace, the official SDS and established laboratory safety protocols.

## Hazard Identification and Quantitative Data

**1,2-Dibromoethyltrichlorosilane** is a corrosive and toxic substance. The hazards are associated with both the dibromoethane and trichlorosilane components. It is critical to handle this chemical with extreme caution in a controlled laboratory environment.

### Physical and Chemical Properties

Property	Value
Molecular Formula	C2H3Br2Cl3Si[1]
Molecular Weight	321.3 g/mol [1]
Appearance	Solid[1]
Density	2.031 g/cm <sup>3</sup> [1]
Boiling Point	202.7 °C at 760 mmHg[1]
Flash Point	76.4 °C[1]

## Toxicological Data (for 1,2-Dibromoethane component)

Endpoint	Value	Species
Oral LD50	108 mg/kg[2]	Rat[2]
Dermal LD50	300 mg/kg[2]	Rabbit[2]
Inhalative LC50/4 h	3 mg/l[2]	(ATE)[2]

## Hazard Statements

- Corrosive: Corrosive to metals, Category 1.[1]
- Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.[2]
- Irritation: Causes skin irritation and serious eye irritation. May cause respiratory irritation.[2]
- Carcinogenicity: May cause cancer.[2]

## Personal Protective Equipment (PPE)

A high level of personal protective equipment is mandatory when handling **1,2-Dibromoethyltrichlorosilane**. The appropriate level of PPE should be determined by a thorough risk assessment, but at a minimum should include elements of OSHA's Level C or B protection.[3][4]

- **Respiratory Protection:** A full-facepiece, air-purifying respirator with appropriate cartridges for organic vapors and acid gases is required when vapors or aerosols may be generated.<sup>[5]</sup> For higher-risk operations or in case of insufficient ventilation, a positive-pressure, full-facepiece self-contained breathing apparatus (SCBA) should be used.<sup>[3][4]</sup>
- **Eye and Face Protection:** Chemical safety goggles and a face shield are essential to protect against splashes.<sup>[5][6]</sup>
- **Hand Protection:** Double gloving with chemically resistant gloves is recommended. An inner and outer pair of chemical-resistant gloves should be worn.<sup>[3][4]</sup> Thicker gloves generally offer better protection.<sup>[6]</sup>
- **Body Protection:** A hooded, chemical-resistant suit or overalls should be worn to prevent skin contact.<sup>[4][5]</sup> Disposable chemical-resistant outer boots are also recommended.<sup>[3]</sup>
- **Footwear:** Chemical-resistant, steel-toed boots should be worn.<sup>[3]</sup>

## Operational Plan: Step-by-Step Handling Procedure

All handling of **1,2-Dibromoethyltrichlorosilane** must be conducted within a certified chemical fume hood.

### Pre-Operational Checks:

- **Verify Safety Equipment:** Ensure that the chemical fume hood is certified and functioning correctly. Confirm the location and accessibility of the nearest safety shower and eyewash station.<sup>[7]</sup>
- **Assemble Materials:** Gather all necessary equipment, including the chemical container, reaction vessels, and spill cleanup materials, and place them within the fume hood.
- **Don PPE:** Put on all required personal protective equipment as detailed in the section above before entering the designated handling area.

### Handling Procedure:

- **Dispensing:** Carefully open the container within the fume hood. Use appropriate tools to transfer the solid material, minimizing the generation of dust or particles.

- **Reactions:** If used in a reaction, add the chemical slowly and in a controlled manner to the reaction vessel. Keep the container tightly closed when not in use.[8]
- **Monitoring:** Continuously monitor the experiment for any signs of unexpected reactions or releases.

#### Post-Operational Procedures:

- **Secure Container:** Tightly close the primary container of **1,2-Dibromoethyltrichlorosilane** and any waste containers.
- **Decontaminate:** Decontaminate all non-disposable equipment and the work surface within the fume hood.
- **Doff PPE:** Remove PPE in a designated area, avoiding cross-contamination.
- **Personal Hygiene:** Wash hands and forearms thoroughly with soap and water after removing gloves.[9]

## Decontamination and Disposal Plan

#### Decontamination:

- **Work Surfaces:** Wipe down all work surfaces with a suitable decontaminating solution, followed by soap and water.[10] All cleaning materials should be disposed of as hazardous waste.
- **Equipment:** Non-disposable equipment should be thoroughly cleaned. Soak in an appropriate inert absorbent material if necessary, and then clean.[9]

#### Disposal Plan:

- **Waste Segregation:** All waste contaminated with **1,2-Dibromoethyltrichlorosilane**, including empty containers, used PPE, and cleanup materials, must be collected in a designated, labeled, and sealed hazardous waste container.[7]
- **Labeling:** Attach a completed hazardous waste label to all waste containers as soon as waste is added.[7]

- **Storage:** Store hazardous waste in a cool, dry, and well-ventilated area, away from incompatible materials.[8]
- **Disposal:** Dispose of the hazardous waste through an approved waste disposal plant, following all local, state, and federal regulations. Incineration is a preferred method for organic pesticide disposal.[11]

## Emergency Procedures

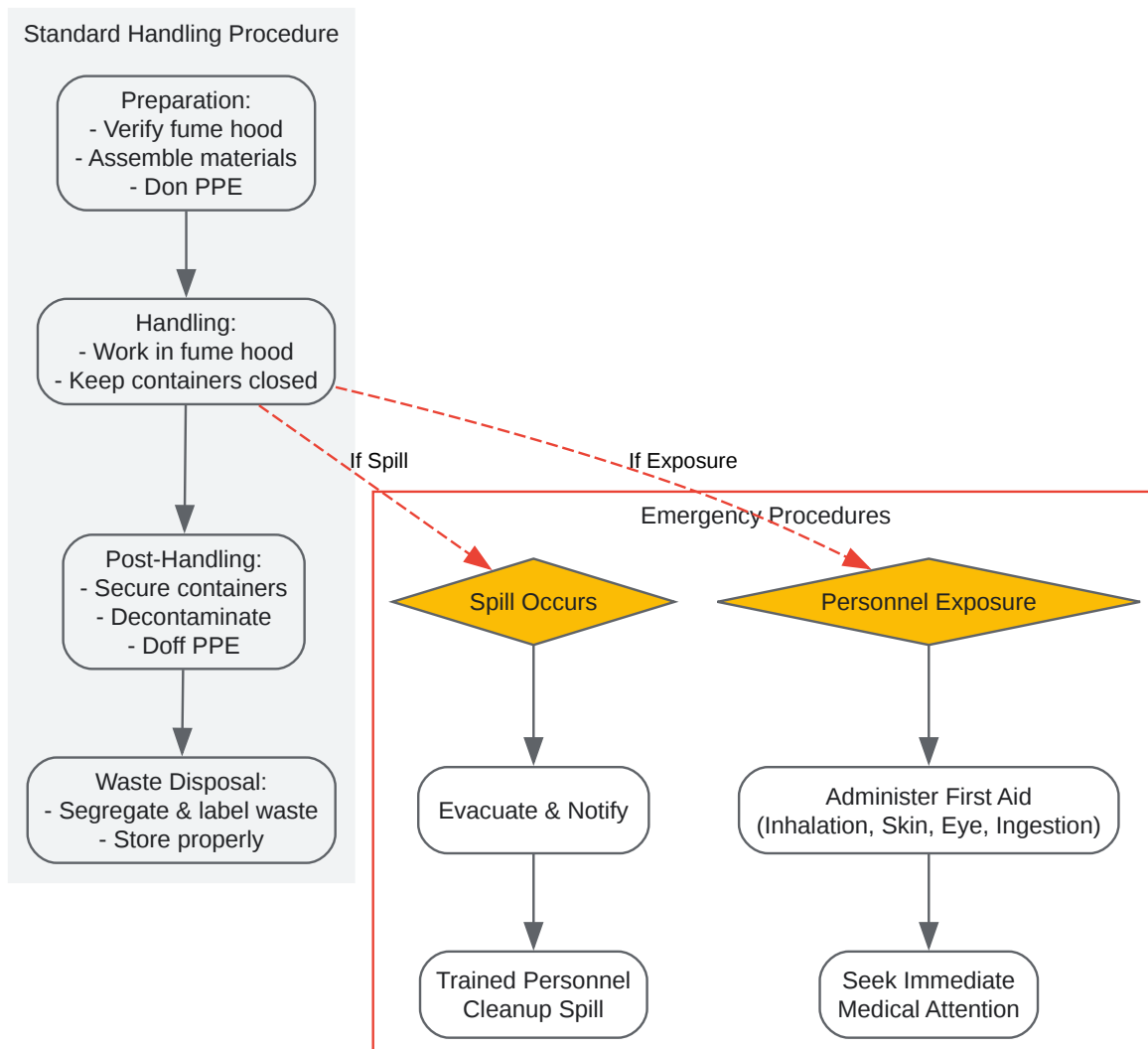
### Spill Response:

- **Evacuate:** Evacuate the immediate area and restrict access.
- **Notify:** Notify your supervisor and the appropriate emergency response personnel.
- **Cleanup:** Only trained personnel with the appropriate PPE should clean up the spill. Use an inert absorbent material to contain the spill, then collect it in a sealed container for disposal.  
[9]

### First Aid Measures:

- **Inhalation:** Move the affected person to fresh air immediately. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8][12]
- **Skin Contact:** Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[8][12]
- **Eye Contact:** Immediately rinse the eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[8]
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[8]

## Workflow and Emergency Logic



[Click to download full resolution via product page](#)

Caption: Workflow for handling **1,2-Dibromoethyltrichlorosilane** and responding to emergencies.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (1,2-Dibromoethyl)trichlorosilane | CAS 4170-50-7 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. bg.cpachem.com [bg.cpachem.com]
- 3. epa.gov [epa.gov]
- 4. 1910.120 App B - General Description and Discussion of the Levels of Protection and Protective Gear | Occupational Safety and Health Administration [osha.gov]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. ppmmag.com [pppmag.com]
- 7. wcu.edu [wcu.edu]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.nl [fishersci.nl]
- 10. genomica.uaslp.mx [genomica.uaslp.mx]
- 11. atsdr.cdc.gov [atsdr.cdc.gov]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 1,2-Dibromoethyltrichlorosilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581137#personal-protective-equipment-for-handling-1-2-dibromoethyltrichlorosilane]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)